

Improving the flowability and handling of Aliskiren powder for manufacturing

Author: BenchChem Technical Support Team. Date: December 2025



Technical Support Center: Aliskiren Powder Flowability and Handling

This technical support center provides troubleshooting guidance and frequently asked questions (FAQs) to assist researchers, scientists, and drug development professionals in improving the flowability and handling of Aliskiren powder for manufacturing processes.

Troubleshooting Guide

Issue 1: Aliskiren powder exhibits poor flowability, leading to inconsistent die filling and weight variation in tablets/capsules.

Possible Causes and Solutions:

Troubleshooting & Optimization

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Possible Cause	Identification	Recommended Solution
High Cohesion and Adhesion	- High Carr's Index (>25) or Hausner Ratio (>1.25).[1] - High Angle of Repose (>40°). [2][3] - Powder clings to surfaces and forms clumps.	1. Incorporate Glidants: Add a glidant such as colloidal silicon dioxide (typically 0.1-2% w/w) to reduce interparticle friction. [4][5] 2. Add Lubricants: Use a lubricant like magnesium stearate to minimize adhesion to manufacturing equipment.[4]
Hygroscopicity	- Powder becomes sticky or forms clumps when exposed to ambient air Increased cohesiveness in humid conditions.[7]	1. Control Humidity: Process Aliskiren powder in a low- humidity environment. 2. Use Moisture Scavengers: Incorporate excipients like silica gel or calcium chloride into the formulation.[4]
Particle Size and Shape	 Fine, irregular particles observed under a microscope. Small particles can lead to increased cohesion.[6] 	1. Granulation: Employ wet or dry granulation to increase particle size and improve flow. [8][9][10] 2. Particle Size Optimization: While challenging with the raw API, granulation is the most effective way to modify particle size for better flow.[11]
Electrostatic Charges	- Powder adheres to funnels, hoppers, and other non-conductive surfaces.[12] - Can cause segregation of the blend.[13][14]	1. Grounding: Ensure all manufacturing equipment is properly grounded to dissipate static charges.[12] 2. Control Humidity: A slightly higher humidity can help dissipate static, but this must be balanced with hygroscopicity concerns. 3. Charge



Neutralization: Consider using ionization equipment to neutralize static charges in the processing environment.[14]

Frequently Asked Questions (FAQs)

Q1: What are the typical flow properties of raw Aliskiren powder?

A1: While specific data can vary between batches and suppliers, Aliskiren, as a crystalline powder, may exhibit cohesive properties.[15] Its high solubility in water suggests it may be prone to hygroscopicity, which can negatively impact flowability.[16][7][15] It is recommended to characterize the flow properties of each batch using methods such as Carr's Index, Hausner Ratio, and Angle of Repose.

Q2: How can I quantitatively assess the flowability of my Aliskiren powder?

A2: You can use standard pharmacopeial methods to assess powder flowability.[5] The most common are:

- Carr's (Compressibility) Index and Hausner Ratio: These are calculated from the bulk and tapped densities of the powder.[1][17][18][19]
- Angle of Repose: This is the angle of a cone-like pile of powder, which relates to interparticle friction.[2][3][20]

Flowability Characterization from Carr's Index and Angle of Repose:



Flow Character	Carr's Index (%)	Angle of Repose (degrees)
Excellent	≤10	25-30
Good	11-15	31-35
Fair	16-20	36-40
Passable	21-25	41-45
Poor	26-31	46-55
Very Poor	32-37	56-65
Very, Very Poor	>38	>66
(Data sourced from multiple references)[3][19]		

Q3: What are the most effective excipients for improving the flow of Aliskiren powder?

A3: The choice of excipients depends on the specific formulation and manufacturing process. Commonly used excipients to improve powder flow include:

- Glidants: Colloidal silicon dioxide is very effective at reducing interparticle friction.[4][6]
- Lubricants: Magnesium stearate is a common choice to reduce sticking to equipment surfaces.[4][6]
- Flowing Agents/Fillers: Microcrystalline cellulose (MCC) and lactose can improve overall blend flowability.[4][6]

Q4: When should I consider granulation for my Aliskiren formulation?

A4: Granulation is recommended when:

- The powder blend has very poor flowability that cannot be sufficiently improved with flow aids alone.[9]
- You need to prevent segregation of the components in your powder mixture.[9]



- A higher bulk density is required for your dosage form.[11]
- You are working with a high-dose drug where the API properties dominate the blend.[9]

Both wet and dry granulation methods can be considered, with dry granulation (roller compaction or slugging) being suitable for moisture-sensitive materials.[9][10]

Experimental Protocols

Protocol 1: Determination of Bulk Density and Tapped Density

Objective: To measure the bulk and tapped densities of Aliskiren powder for the calculation of Carr's Index and Hausner Ratio.

Materials:

- Aliskiren powder
- Graduated cylinder (100 mL)
- Tapped density tester
- Spatula
- Balance

Methodology:

- Weigh the empty graduated cylinder and record the mass (M1).
- Gently pour approximately 50 g of Aliskiren powder into the graduated cylinder. Avoid compacting the powder.
- Record the volume of the powder in the cylinder (V bulk).
- Weigh the graduated cylinder with the powder and record the mass (M2).
- Calculate the mass of the powder (M powder = M2 M1).



- Calculate the Bulk Density (ρ bulk) using the formula: ρ bulk = M powder / V bulk
- Place the graduated cylinder in the tapped density tester.
- Set the tester to perform 500 taps and start the apparatus.
- Record the new volume (V tapped 500).
- Perform an additional 750 taps (for a total of 1250).
- Record the final tapped volume (V_tapped). If the difference between V_tapped_500 and V_tapped is less than 2%, the test is complete. Otherwise, continue tapping in increments of 1250 until the difference is less than 2%.
- Calculate the Tapped Density (ρ_tapped) using the formula: ρ_tapped = M_powder / V_tapped

Protocol 2: Calculation of Carr's Index and Hausner Ratio

Objective: To assess the flowability of Aliskiren powder based on its compressibility.

Methodology:

- Using the bulk and tapped density values from Protocol 1, calculate the Carr's Index (CI) with the following formula:[1][17][18] CI (%) = [(ρ_tapped - ρ_bulk) / ρ_tapped] * 100
- Calculate the Hausner Ratio (HR) using the following formula:[17][19] HR = ρ_tapped / ρ bulk

Protocol 3: Determination of the Angle of Repose

Objective: To measure the angle of repose of Aliskiren powder as an indicator of interparticle friction.

Materials:

Aliskiren powder



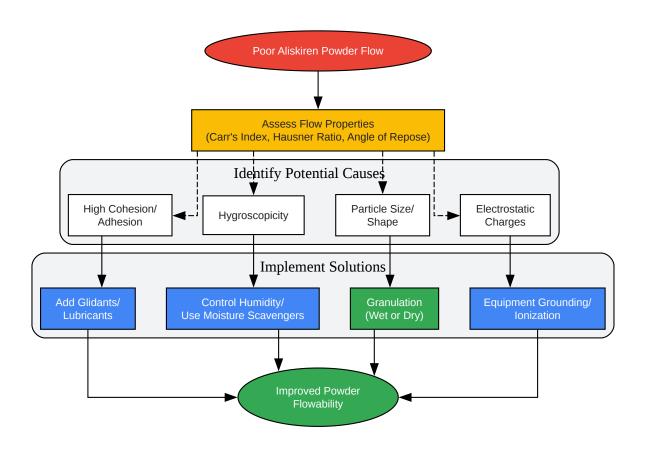
- · Funnel with a fixed opening
- Stand to hold the funnel at a consistent height
- Flat, circular base with a known diameter
- Ruler or caliper

Methodology:

- Set up the funnel at a fixed height above the center of the circular base.
- Carefully pour the Aliskiren powder through the funnel, allowing it to form a conical pile on the base.
- Continue pouring until the peak of the cone reaches the funnel opening.
- Carefully measure the height of the powder cone (h).
- Measure the radius of the base of the powder cone (r).
- Calculate the Angle of Repose (θ) using the following formula:[2][21] θ = tan⁻¹(h/r)

Visualizations

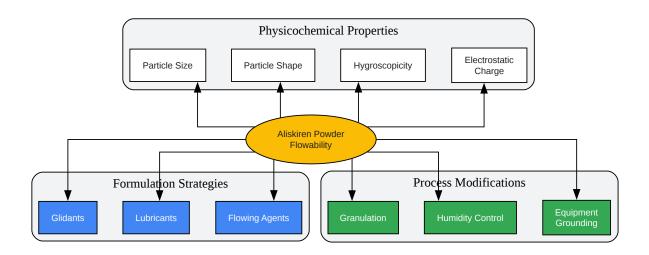




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Caption: Troubleshooting workflow for poor Aliskiren powder flowability.





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Caption: Interplay of factors affecting Aliskiren powder flowability.

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- To cite this document: BenchChem. [Improving the flowability and handling of Aliskiren powder for manufacturing]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b026259#improving-the-flowability-and-handling-of-aliskiren-powder-for-manufacturing]

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